

Essential Safety and Operational Guide for Handling BI-1002494

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Compound of Interest

Compound Name: BI1002494

Cat. No.: B606068

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This document provides crucial safety, handling, and disposal information for the potent and selective spleen tyrosine kinase (SYK) inhibitor, BI-1002494. The following guidelines are intended for researchers, scientists, and drug development professionals to ensure personnel safety and maintain experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

While a comprehensive toxicological profile for BI-1002494 is not publicly available, its nature as a potent small molecule kinase inhibitor necessitates that it be handled as a potentially hazardous substance. Primary routes of exposure include inhalation of powder, dermal contact, and accidental ingestion. Therefore, a stringent personal protective equipment (PPE) protocol is mandatory.

Table 1: Required Personal Protective Equipment for Handling BI-1002494

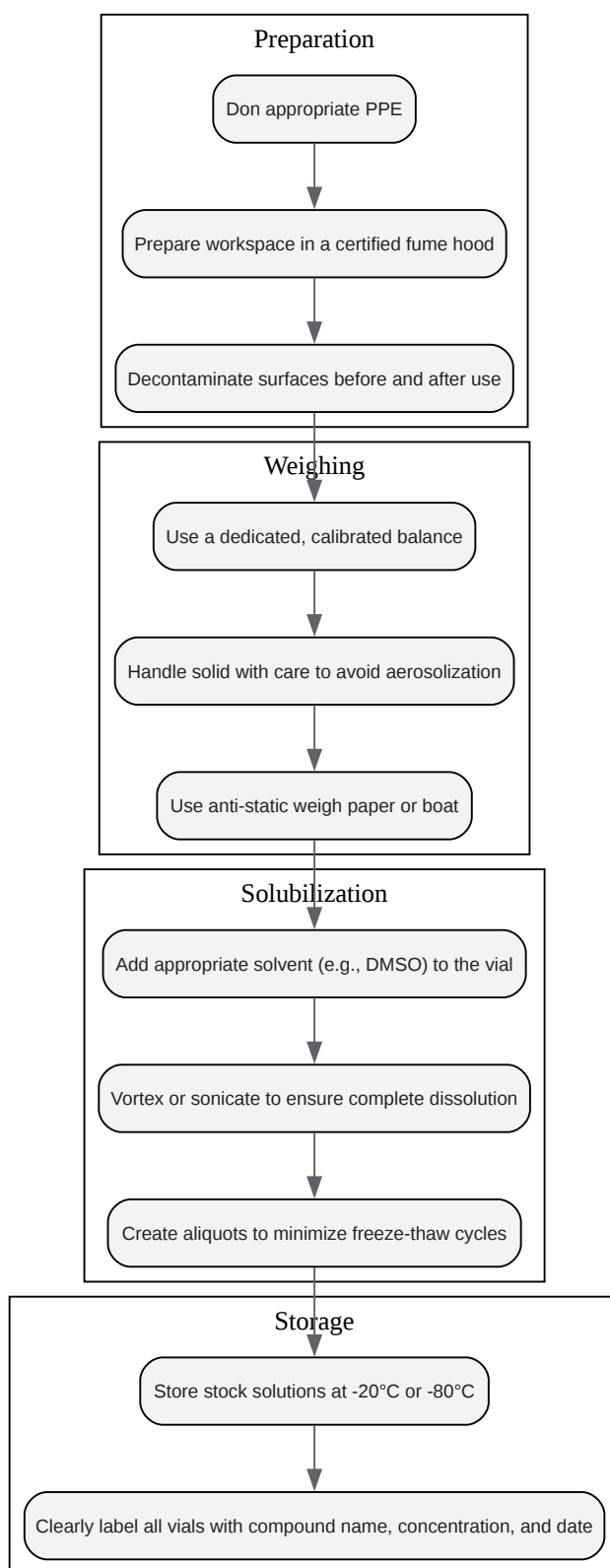
PPE Category	Item	Specifications	Rationale
Hand Protection	Double Nitrile Gloves	Chemotherapy-grade, powder-free. The outer glove cuff should extend over the gown sleeve.	Prevents skin absorption. Double gloving provides an additional layer of protection, and the outer glove can be immediately removed if contaminated.
Body Protection	Disposable Gown	Solid-front, back-closing, long-sleeved gown made of a low-permeability fabric (e.g., polyethylene-coated).	Protects skin and clothing from contamination. Must be discarded as hazardous waste after use or if contaminated.
Eye & Face Protection	Safety Goggles & Face Shield	ANSI Z87.1-compliant safety goggles. A full face shield should be worn over goggles when handling the powder form or solutions.	Protects against splashes and aerosolized particles entering the eyes or face.
Respiratory Protection	N95 Respirator (or higher)	NIOSH-approved N95 or higher-rated respirator.	Required when handling the solid compound outside of a certified containment system (e.g., chemical fume hood, biological safety cabinet) to prevent inhalation.

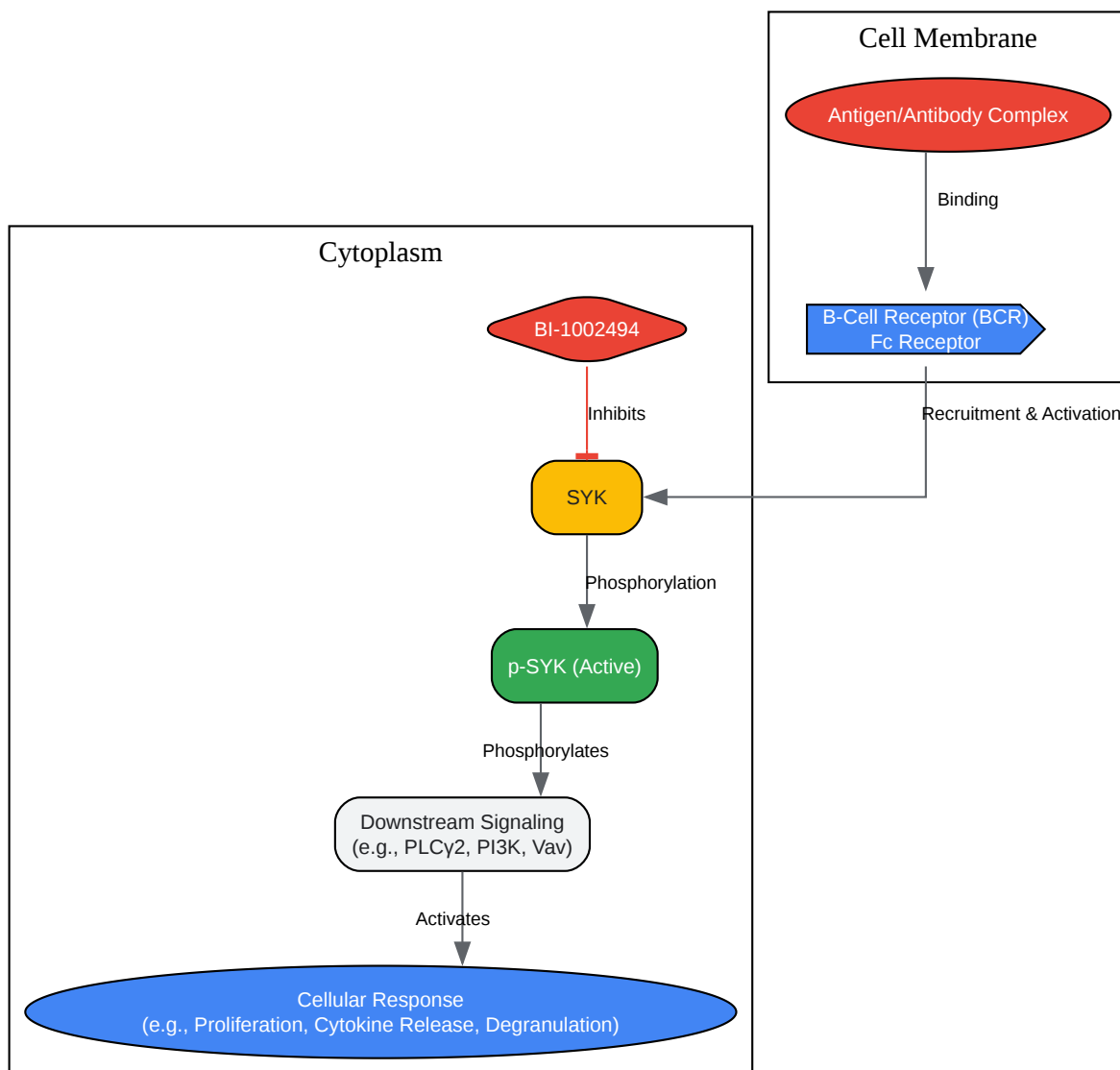
Foot & Hair Protection	Shoe & Hair Covers	Disposable, non-slip shoe covers and a hair bonnet.	Prevents the spread of contamination outside of the laboratory.
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Operational Plan: Handling and Compound Preparation

All handling of BI-1002494, especially in its powdered form, should be conducted within a certified chemical fume hood or a biological safety cabinet to minimize inhalation exposure.

Workflow for Safe Handling and Preparation of BI-1002494 Stock Solutions





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